

Technical Support Center: IPI-549 (Eganelisib)

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Compound of Interest

Compound Name: UCM 549
Cat. No.: B15619186

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and formulation of IPI-549 (Eganelisib).

Frequently Asked Questions (FAQs)

Q1: What is the solubility of IPI-549 in common laboratory solvents?

A1: IPI-549 exhibits high solubility in dimethyl sulfoxide (DMSO) but has limited solubility in ethanol and is practically insoluble in water. For quantitative data, please refer to the solubility table below.

Q2: I am observing precipitation of IPI-549 when diluting my DMSO stock solution with aqueous buffers. What can I do?

A2: This is a common issue due to the poor aqueous solubility of IPI-549. To mitigate this, consider the following troubleshooting steps:

- Lower the final concentration: The most straightforward approach is to work with a lower final concentration of IPI-549 in your aqueous medium.
- Use a co-solvent system: Adding a water-miscible organic co-solvent to your aqueous buffer can increase the solubility of IPI-549. Ensure the chosen co-solvent is compatible with your experimental system.
- Incorporate surfactants: Surfactants like Tween® 80 can be used to create micelles that encapsulate the compound, improving its apparent solubility in aqueous solutions.

- Prepare a fresh solution for each experiment: Due to potential stability issues and precipitation over time, it is advisable to prepare fresh dilutions of IPI-549 for each experiment.

Q3: Are there any established formulations for in vivo preclinical studies with IPI-549?

A3: Yes, a formulation used for in vivo studies in mice has been reported. This formulation consists of a mixture of N-methyl-2-pyrrolidone (NMP), polyethylene glycol 400 (PEG400), and phosphate-buffered saline (PBS).^[1] For a detailed protocol, please see the Experimental Protocols section.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and formulation of IPI-549.

Issue 1: Inconsistent results in cell-based assays.

- Potential Cause: Precipitation of IPI-549 in the cell culture medium.
- Troubleshooting Steps:
 - Visually inspect the culture medium for any signs of precipitation after adding the IPI-549 stock solution.
 - Reduce the final concentration of IPI-549 in the assay.
 - When preparing the working solution, ensure the DMSO stock is added to the medium with vigorous mixing to facilitate dispersion.
 - Consider the final DMSO concentration in your assay, as high concentrations can be toxic to cells. It is recommended to keep the final DMSO concentration below 0.5%.

Issue 2: Difficulty in preparing a stable aqueous solution for in vitro assays.

- Potential Cause: Low intrinsic aqueous solubility of IPI-549.

- Troubleshooting Steps:
 - Attempt to dissolve IPI-549 in a minimal amount of DMSO first.
 - Slowly add the aqueous buffer to the DMSO concentrate while vortexing.
 - If precipitation still occurs, explore the use of solubilizing agents such as cyclodextrins or surfactants compatible with your assay.

Quantitative Data Summary

The following table summarizes the solubility of IPI-549 in various solvents as reported by different suppliers.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source
DMSO	87	164.6	Adooq Bioscience[2]
DMSO	100	189.19	Selleck Chemicals[3], Cayman Chemical[4]
DMSO	≥ 25	-	ChemicalBook[5]
Ethanol	7	13.24	Adooq Bioscience[2]
Ethanol	8	-	Cayman Chemical[4]
Ethanol	< 1	-	Selleck Chemicals[3]
Water	Insoluble	-	Adooq Bioscience[2]
Water	< 1 mg/mL	-	Selleck Chemicals[3]

Experimental Protocols

Protocol 1: Preparation of IPI-549 Formulation for In Vivo Mouse Studies[1]

This protocol describes the preparation of a vehicle for the oral administration of IPI-549 to mice.

Materials:

- IPI-549
- N-methyl-2-pyrrolidone (NMP)
- Polyethylene glycol 400 (PEG400)
- Phosphate-buffered saline (PBS)

Procedure:

- Prepare the vehicle by mixing 5% NMP and 40% PEG400.
- Add 55% PBS to the NMP/PEG400 mixture and mix thoroughly until a homogenous solution is formed.
- Dissolve the desired amount of IPI-549 in the prepared vehicle to achieve the target concentration for dosing.

Protocol 2: Preparation of a Stock Solution in DMSO

This protocol is a general guideline for preparing a high-concentration stock solution of IPI-549.

Materials:

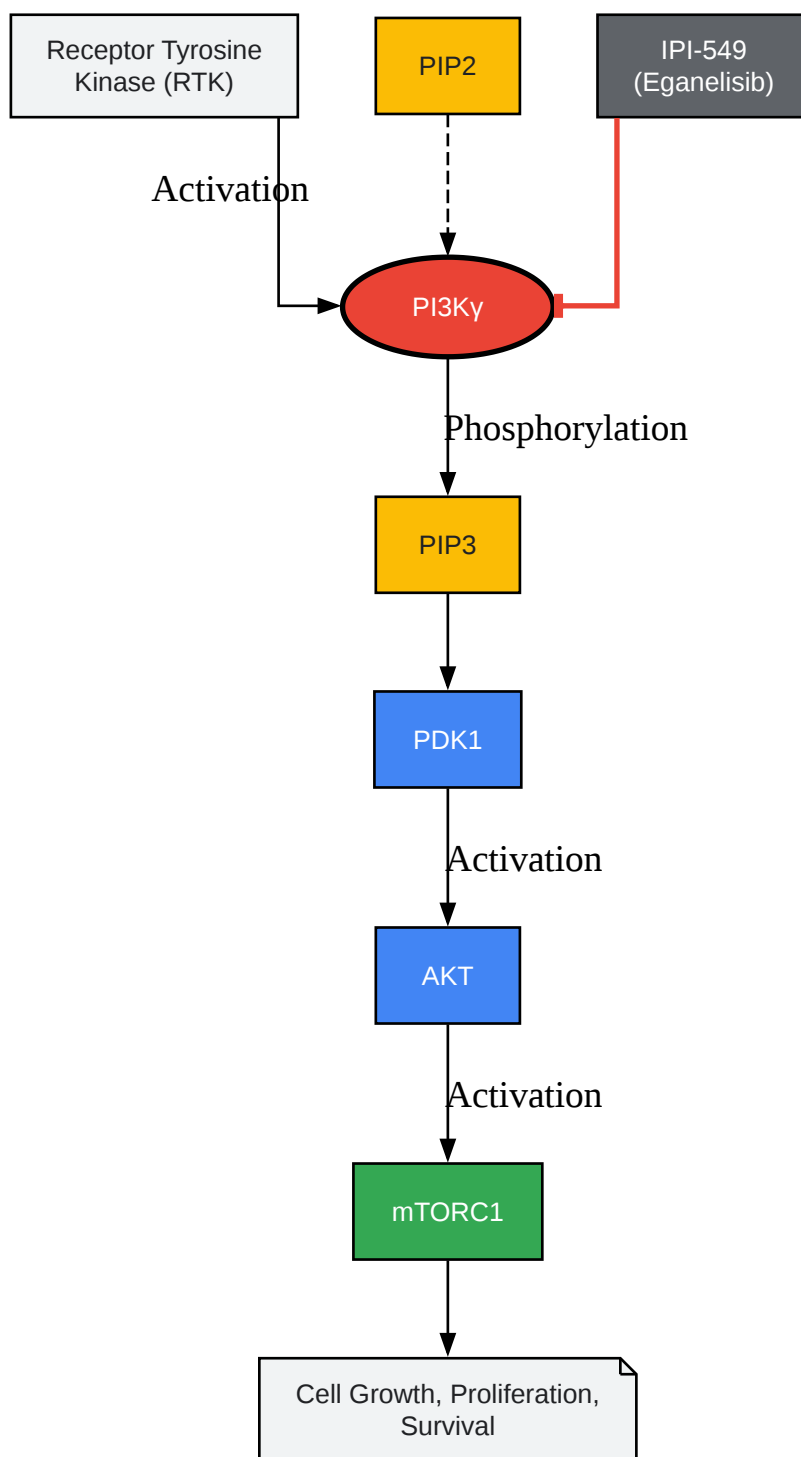
- IPI-549 powder
- Anhydrous Dimethyl sulfoxide (DMSO)

Procedure:

- Weigh the desired amount of IPI-549 powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 100 mg/mL).
- Vortex the solution until the IPI-549 is completely dissolved.

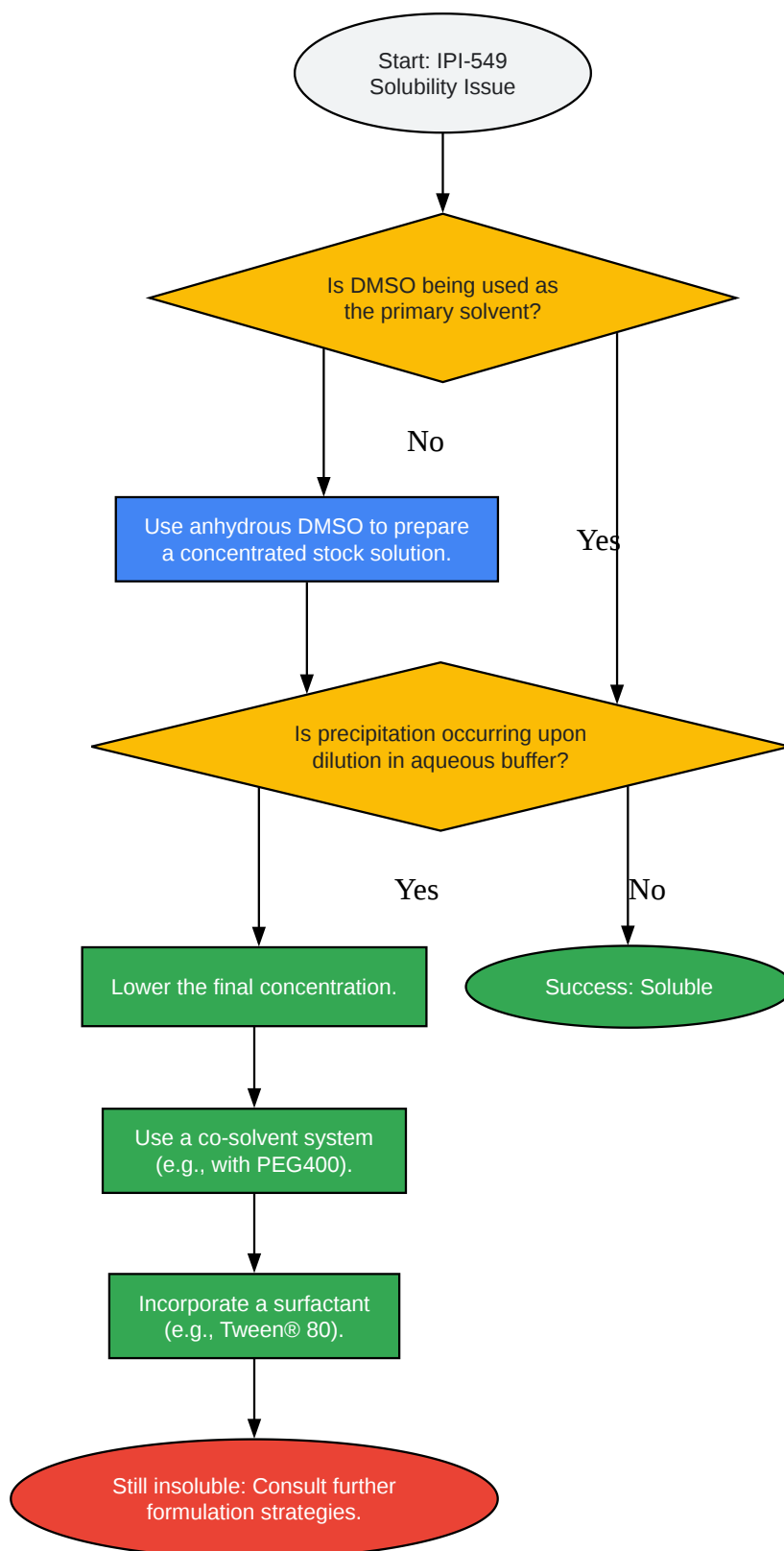
- Store the stock solution at -20°C. It is recommended to aliquot the stock solution to avoid multiple freeze-thaw cycles. Solutions in DMSO are reported to be stable for up to 1 month when stored at -20°C.[5]

Visualizations



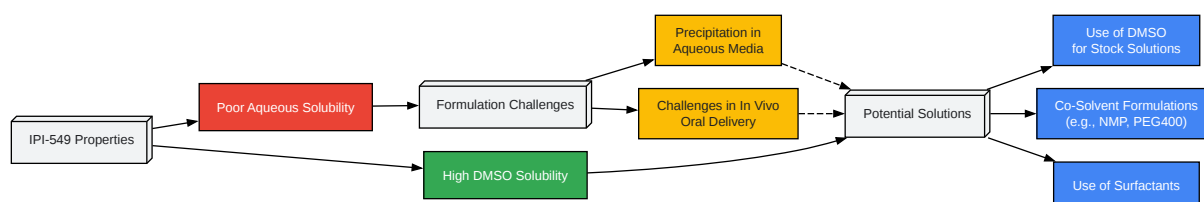
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Caption: IPI-549 inhibits the PI3Ky signaling pathway.



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Caption: Troubleshooting workflow for IPI-549 solubility issues.



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Caption: IPI-549 properties, challenges, and solutions.

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References

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